

Dealing with lot-to-lot variability of Bisindolylmaleimide XI hydrochloride

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Compound of Interest

Compound Name: *Bisindolylmaleimide XI hydrochloride*

Cat. No.: *B10766975*

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Technical Support Center: Bisindolylmaleimide XI Hydrochloride

Welcome to the technical support center for **Bisindolylmaleimide XI hydrochloride** (also known as Ro 32-0432). This resource is designed for researchers, scientists, and drug development professionals to address common challenges and questions, with a special focus on managing lot-to-lot variability.

Frequently Asked Questions (FAQs)

Q1: What is **Bisindolylmaleimide XI hydrochloride** and what is its primary mechanism of action?

Bisindolylmaleimide XI hydrochloride (BIM XI) is a potent, selective, and cell-permeable inhibitor of Protein Kinase C (PKC).[1][2] It functions as an ATP-competitive inhibitor, targeting the kinase domain of several PKC isoforms.[3] Its high selectivity makes it a valuable tool for studying PKC-mediated signaling pathways over other kinases like EGFR or PDGFR.[4]

Q2: Which isoforms of PKC does **Bisindolylmaleimide XI hydrochloride** inhibit?

BIM XI shows differential selectivity across PKC isoforms. It is most potent against the conventional PKC isoforms. Reported IC50 values—the concentration required to inhibit 50%

of the enzyme's activity—demonstrate this selectivity.[\[1\]](#)[\[5\]](#)[\[6\]](#)

PKC Isoform	IC50 Value (nM)
PKC α	9
PKC β I	28
PKC β II	31
PKC γ	37
PKC ϵ	108
Data sourced from multiple suppliers and publications. [1] [2] [5] [6]	

Q3: What are the common applications of this inhibitor in research?

BIM XI is widely used to investigate the role of PKC in various cellular processes. Key applications include preventing T-cell activation and proliferation[\[2\]](#)[\[7\]](#), studying cardiac contractility[\[2\]](#), and exploring its anti-apoptotic effects in certain cell types.[\[7\]](#)

Q4: How should I store **Bisindolylmaleimide XI hydrochloride**?

For long-term storage, the powdered form should be kept at -20°C, where it can be stable for up to two years.[\[6\]](#) Once dissolved in a solvent like DMSO, it is recommended to prepare aliquots and store them at -80°C to avoid repeated freeze-thaw cycles, which can inactivate the product.[\[1\]](#) A solution in DMSO may be stable for up to 6 months at -80°C.[\[6\]](#)

Q5: In which solvents is **Bisindolylmaleimide XI hydrochloride** soluble?

The compound is soluble in DMSO (up to 10 mM, may require warming) and methanol.[\[2\]](#) It is generally insoluble in water. Always refer to the manufacturer's datasheet for specific solubility information.

Troubleshooting Guide: Lot-to-Lot Variability

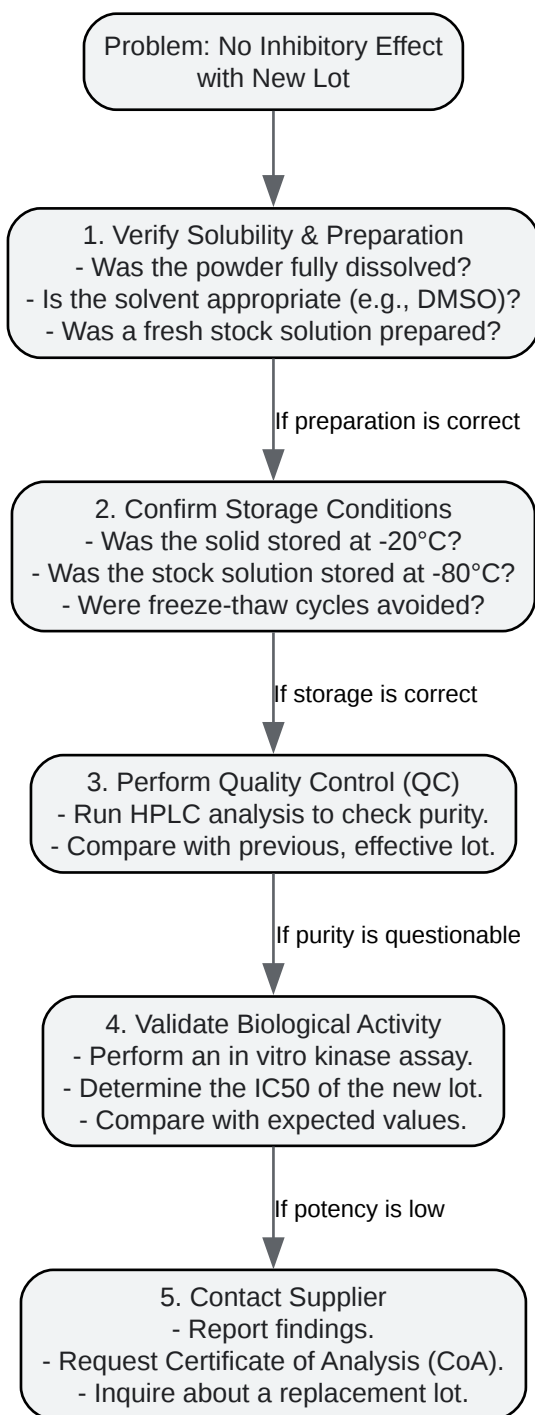
Lot-to-lot variability in small molecule inhibitors is a common issue that can lead to inconsistent experimental results.^{[8][9]} This guide addresses problems that may arise from differences between batches of **Bisindolylmaleimide XI hydrochloride**.

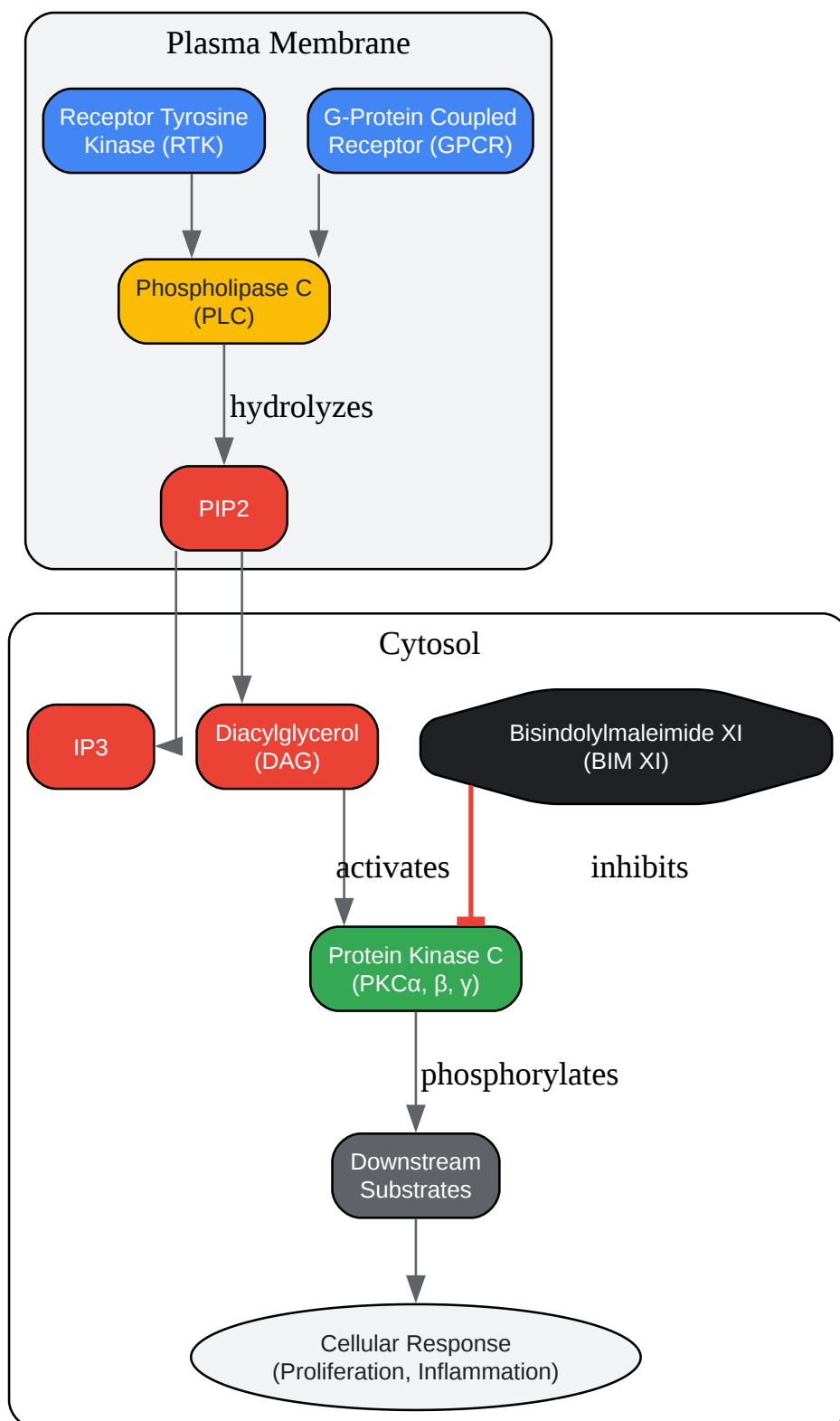
Issue 1: Reduced or No Inhibitory Effect Observed in My Assay

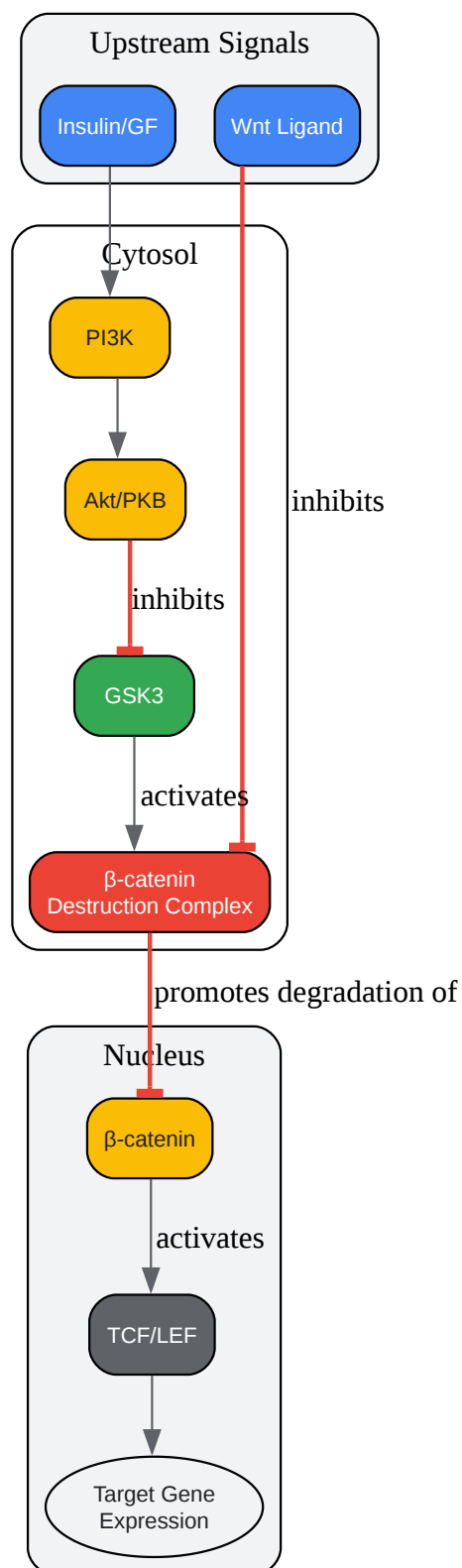
Q: I've used a new lot of Bisindolylmaleimide XI and I'm not seeing the expected inhibition of my PKC-dependent pathway. What could be the cause?

A: This is a classic sign of lot-to-lot variability, which can manifest as differences in purity or the presence of inactive isomers. It's also possible that the compound has degraded due to improper storage or handling.

Troubleshooting Workflow:







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